

Optimal timing and concentration of Prohexadione for vegetative growth control

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Compound of Interest

Compound Name: Prohexadione

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Application Notes and Protocols for Prohexadione in Vegetative Growth Control

Audience: Researchers, scientists, and drug development professionals.

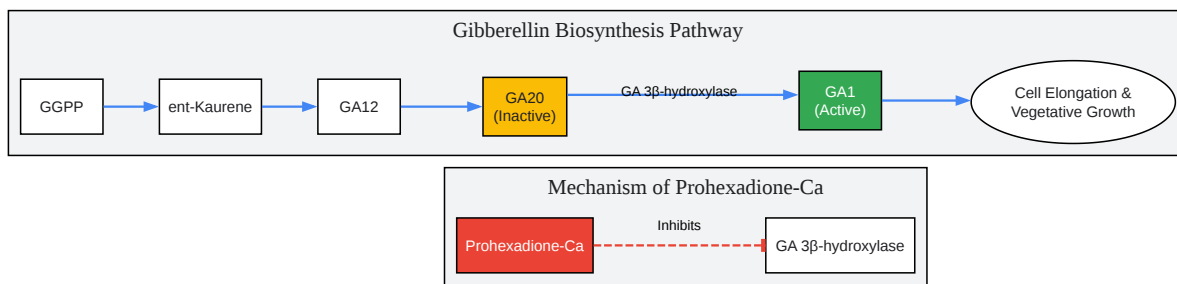
Introduction:

Prohexadione-calcium (Pro-Ca) is a widely utilized plant growth regulator that effectively suppresses vegetative growth in a variety of plant species. Its primary mode of action is the inhibition of gibberellin (GA) biosynthesis, which leads to reduced cell elongation and consequently, more compact plant growth.[1][2][3] This characteristic makes it a valuable tool in agricultural and horticultural practices for managing plant size, improving canopy light penetration, and in some cases, enhancing crop load and disease resistance.[1][4] These notes provide detailed protocols and application guidelines for the use of **Prohexadione**-calcium in controlling vegetative growth, based on scientific literature.

Mechanism of Action

Prohexadione-calcium acts as a structural mimic of 2-oxoglutaric acid, a co-substrate for several dioxygenase enzymes involved in the late stages of gibberellin biosynthesis. Specifically, Pro-Ca targets and inhibits GA 3 β -hydroxylase, the enzyme responsible for converting inactive GAs (like GA20 and GA9) into their biologically active forms (such as GA1 and GA4). By blocking this crucial step, the production of growth-promoting gibberellins is significantly reduced, resulting in decreased internode elongation and shoot growth. Beyond

gibberellin synthesis, Pro-Ca can also influence other metabolic pathways, including flavonoid metabolism and ethylene biosynthesis, which contributes to its multifunctional effects like increased pathogen resistance and enhanced fruit set.



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Caption: Prohexadione-Ca inhibits the final step of active gibberellin synthesis.

Quantitative Data Summary

The efficacy of **Prohexadione**-calcium is dependent on the plant species, vigor, application timing, and concentration. The following tables summarize quantitative data from various studies.

Table 1: Effect of **Prohexadione**-Calcium on Apple Trees (*Malus domestica*)

Cultivar	Concentration (mg/L)	Application Timing	Effect on Shoot Growth	Reference
'Golden Delicious'	~144 mg/L (initial), ~96 mg/L (subsequent)	5 applications at ~21 day intervals, starting at 1-2 inch shoot growth	44% reduction in shoot length	
Various	250 (cumulative dose)	Single or multiple sprays starting at petal fall or within 10 days	Season-long control of vigorous shoot growth	
'Gala', 'Marshall Mac', 'Empire', 'Jonagold', 'Red Delicious'	188 (initial), 125 (subsequent)	7, 28, and 56 days after petal fall	Significant reduction in vegetative growth, varied by cultivar	
'Lapins', 'Sweetheart' (Sweet Cherry)	150 - 250	Single application when shoots are 15 cm long	Significant reduction in terminal shoot elongation	

Table 2: Effect of **Prohexadione**-Calcium on Herbaceous Plants

Plant Species	Concentration (mg/L)	Application Method	Key Results	Reference
'Maehyang' Strawberry	50, 100, 150, 200	Foliar Spray or Drench	Higher concentrations suppressed mother plant petiole length. 50-100 mg/L (drench) and 100-150 mg/L (foliar) increased runner plant production.	
Cucumber	15, 30, 45, 60	Foliar Spray (2 applications)	30 mg/L was most effective, increasing yield and vegetative development. Higher doses (45, 60 mg/L) decreased plant height and internode length.	
Rice ('Ilpumbyeo')	10, 20	Foliar Spray	Decreased internode and stem length. Increased stem breaking force.	
Roselle	100, 200, 300	Foliar Spray	Plant height was significantly shorter than untreated controls, with 300 mg/L causing the	

			greatest reduction.
Kabuli Chickpea	750, 1500, 3000, 4500	Foliar Spray	No significant impact on final plant height due to growth resumption 2-3 weeks after application.

Table 3: Effect of **Prohexadione**-Calcium on Turfgrass

Grass Species	Application Rate (g a.i./ha)	Application Schedule	Effect on Growth	Reference
Japanese Lawn Grass	165.0 + 165.0	Two applications	Reduced shoot growth, improved sod quality	
Broadleaf Carpet Grass	55.0 + 55.0 + 55.0	Three applications	Reduced shoot growth, improved sod quality	
Kentucky Bluegrass, Perennial Ryegrass	140 to 670	Not specified	Reduced leaf biomass	

Experimental Protocols

Below are detailed methodologies for key experiments involving **Prohexadione**-calcium application for vegetative growth control.

Protocol 1: Vegetative Growth Control in Apple Trees

- Objective: To evaluate the effect of a season-long Pro-Ca program on shoot growth, pruning weight, and yield of mature, vigorous apple trees.

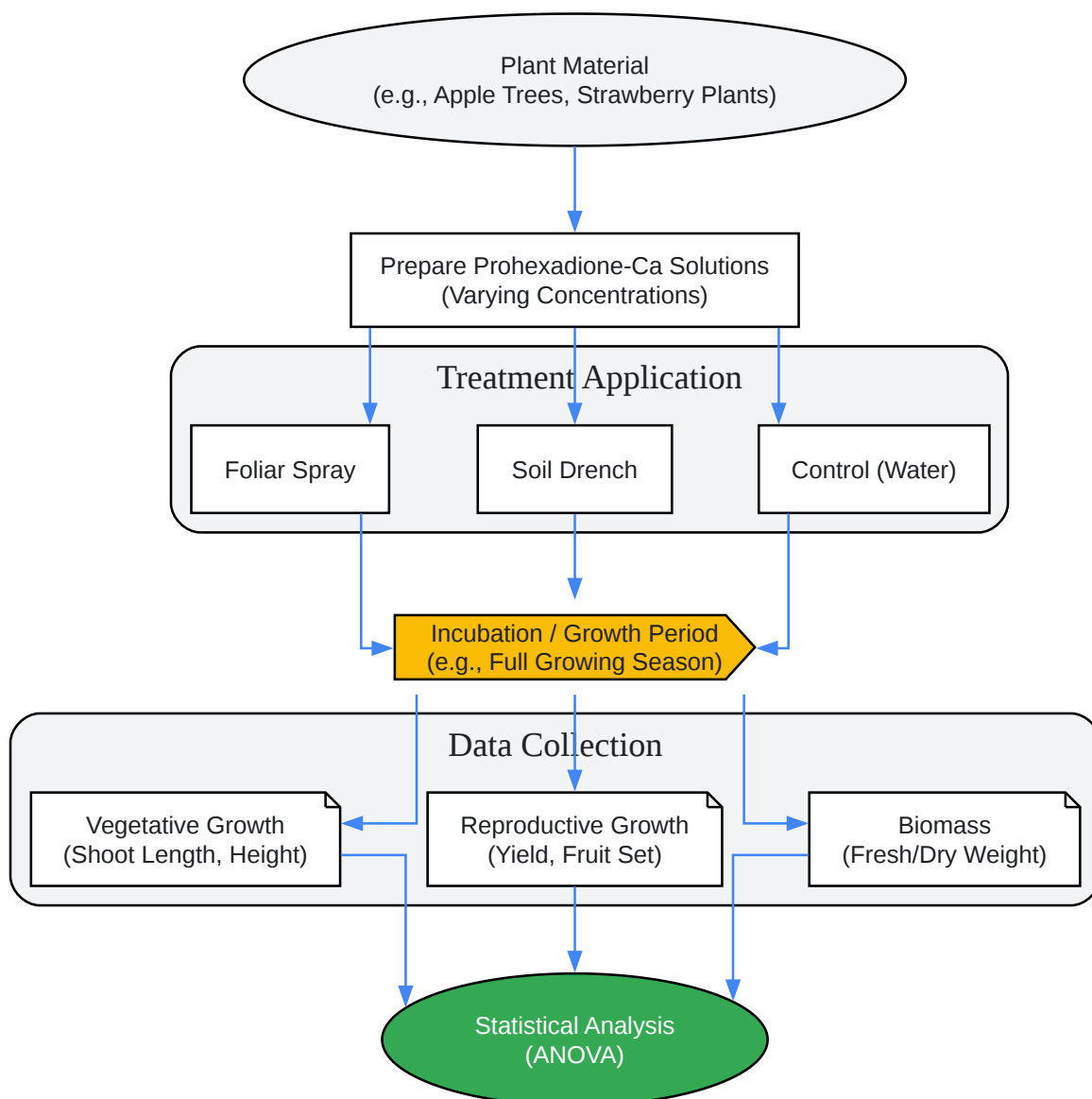
- Plant Material: Vigorously growing 'Golden Delicious'/'M.111' apple trees.
- Experimental Design: Randomized complete block design.
- Treatments:
 - Untreated Control.
 - Season-long Pro-Ca program.
- Application Protocol:
 - Begin applications when new shoot growth reaches 1 to 2 inches.
 - Prepare a solution of Pro-Ca (e.g., Apogee® or Kudos® 27.5 WDG). A common starting rate is 6 to 12 oz per 100 gallons of water (approximately 720 to 1440 mg/L of formulated product). A water conditioner is recommended in areas with hard water.
 - Include a non-ionic surfactant at a concentration of 1 pt per 100 gallons.
 - Apply as a foliar spray, ensuring thorough coverage of the tree canopy.
 - Reapply at sequential intervals, for example, every 21 days for a total of 5 applications over the growing season. Adjust the rate in subsequent applications if necessary based on tree vigor.
 - Important: Do not tank-mix with calcium chloride, calcium nitrate, or boron.
- Data Collection:
 - Shoot Length: At the end of the growing season (during dormancy), randomly select and measure the length of terminal shoots from the current season's growth.
 - Pruning Weight: Weigh the wood removed during dormant pruning for each tree.
 - Yield and Fruit Set: At harvest, record the total yield per tree and the number of fruit to calculate fruit density.

- Fruit Quality: Assess average fruit weight, soluble solids, and firmness.
- Statistical Analysis: Analyze data using ANOVA to determine treatment effects.

Protocol 2: Propagation Efficiency in Strawberry Mother Plants

- Objective: To determine the optimal application method and concentration of Pro-Ca to inhibit vegetative growth of mother plants and enhance the production of runner plants.
- Plant Material: 'Maehyang' strawberry mother plants.
- Experimental Design: Completely randomized design with treatments varying by application method and concentration.
- Treatments:
 - Control (water only).
 - Pro-Ca Foliar Spray: 50, 100, 150, 200 mg/L.
 - Pro-Ca Drench: 50, 100, 150, 200 mg/L.
- Application Protocol:
 - Apply treatments a single time, 30 days after transplanting the mother plants.
 - For foliar spray, use a hand sprayer to apply 35 mL of the respective Pro-Ca solution per plant, ensuring complete coverage.
 - For drench application, slowly pour 35 mL of the respective Pro-Ca solution into the growing medium of each plant.
- Data Collection (at 15 weeks post-treatment):
 - Mother Plant Growth: Measure petiole length and crown diameter.

- Runner Production: Count the total number of runners and runner plants produced per mother plant.
- Runner Length: Measure the length of the runners.
- Biomass: Determine the fresh and dry weights of the mother plant, runners, and individual runner plants (1st, 2nd, 3rd).
- Statistical Analysis: Use ANOVA to compare the effects of application method and concentration on the measured parameters.



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Caption: General experimental workflow for evaluating **Prohexadione**-Ca effects.

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